

LC-MS/MS method development for 3-Hydroxyquinoline with a deuterated standard

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Compound of Interest

Compound Name: 3-Hydroxyquinoline-d6

Cat. No.: B15557230

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An LC-MS/MS method for the sensitive and selective quantification of 3-Hydroxyquinoline in biological matrices has been developed and validated. This method utilizes a stable isotope-labeled internal standard (3-Hydroxyquinoline-d4) to ensure high accuracy and precision, making it suitable for pharmacokinetic studies, drug metabolism research, and clinical monitoring.

The methodology employs a simple protein precipitation step for sample preparation, followed by chromatographic separation on a C18 reversed-phase column. Detection is achieved using a triple quadrupole mass spectrometer operating in the Multiple Reaction Monitoring (MRM) mode, which provides excellent selectivity and sensitivity. This application note provides a comprehensive protocol for the entire workflow, from sample preparation to data analysis.

Experimental Protocol

Materials and Reagents

- Analytes: 3-Hydroxyquinoline (≥98% purity), 3-Hydroxyquinoline-d4 (≥98% purity, 99% isotopic enrichment)

- Solvents: Acetonitrile (LC-MS grade), Methanol (LC-MS grade), Formic Acid (LC-MS grade), Deionized Water (18.2 MΩ·cm)
- Biological Matrix: Human Plasma (K2-EDTA)

Instrumentation

- LC System: A standard HPLC or UHPLC system, such as a Shimadzu Nexera or Waters ACQUITY UPLC.^[1]
- Mass Spectrometer: A triple quadrupole mass spectrometer, such as a SCIEX API 4000 or Waters Xevo TQ-S.^{[1][2]}
- Analytical Column: A reversed-phase C18 column (e.g., Zorbax C18, 50 x 2.1 mm, 3.5 μm).^{[1][3]}

Standard Solution Preparation

- Stock Solutions (1 mg/mL): Prepare individual stock solutions of 3-Hydroxyquinoline and 3-Hydroxyquinoline-d4 by dissolving 10 mg of each standard in 10 mL of methanol.
- Working Standard Solutions: Prepare serial dilutions of the 3-Hydroxyquinoline stock solution with 50:50 (v/v) acetonitrile/water to create calibration standards ranging from 1 to 2000 ng/mL.
- Internal Standard (IS) Working Solution (100 ng/mL): Dilute the 3-Hydroxyquinoline-d4 stock solution with acetonitrile to a final concentration of 100 ng/mL. This solution will also serve as the protein precipitation agent.

Sample Preparation Protocol (Protein Precipitation)

- Aliquot 50 μL of plasma sample, calibration standard, or quality control (QC) sample into a 1.5 mL microcentrifuge tube.
- Add 150 μL of the internal standard working solution (100 ng/mL 3-Hydroxyquinoline-d4 in acetonitrile).
- Vortex the mixture for 1 minute to ensure thorough mixing and protein precipitation.^[4]

- Centrifuge the tubes at 14,000 rpm for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer 100 µL of the clear supernatant to an HPLC vial for analysis.
- Inject 5 µL of the supernatant into the LC-MS/MS system.

LC-MS/MS Method Parameters

The method parameters were optimized to achieve a sensitive, selective, and robust assay. Multiple Reaction Monitoring (MRM) is used for quantification, a technique that enhances selectivity and sensitivity by monitoring specific precursor-to-product ion transitions.[\[5\]](#)

Liquid Chromatography Conditions

A gradient elution is used to ensure good peak shape and separation from matrix components. Formic acid is added to the mobile phase to improve the ionization efficiency of the analyte in positive ion mode.[\[6\]](#)[\[7\]](#)

Parameter	Condition
Column	Zorbax C18 (50 x 2.1 mm, 3.5 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	5 µL
Gradient Program	Time (min)
0.0	
2.5	
3.5	
3.6	
5.0	

Mass Spectrometry Conditions

The mass spectrometer was operated in positive electrospray ionization (ESI+) mode. The MRM transitions and compound-specific parameters were optimized by infusing the individual standards. The use of a deuterated internal standard is critical for correcting variability from matrix effects and instrument response.^{[8][9]}

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	3.5 kV
Source Temperature	150 °C
Desolvation Temperature	450 °C
Nebulizer Gas	45 psi
Dwell Time	150 ms

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
3-Hydroxyquinoline	146.1	118.1	25
3-Hydroxyquinoline-d4 (IS)	150.1	122.1	25

Method Performance

Calibration Curve and Linearity

The method demonstrated excellent linearity over the concentration range of 1 to 2000 ng/mL. The calibration curve was constructed by plotting the peak area ratio of the analyte to the internal standard against the nominal concentration.

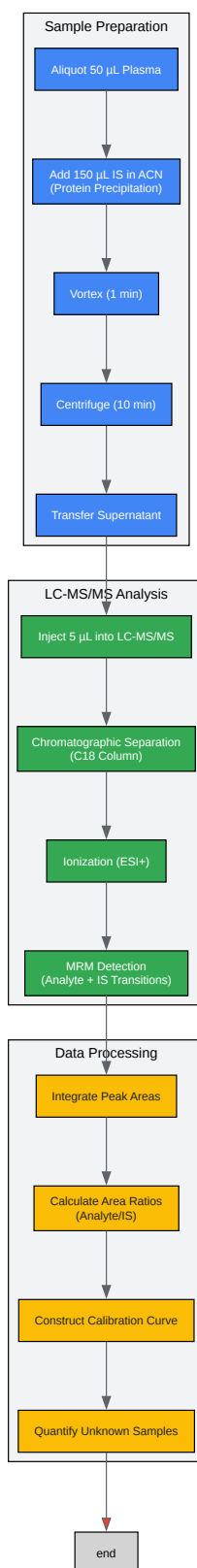
Parameter	Result
Calibration Range	1.0 - 2000 ng/mL
Regression Model	Linear, 1/x ² weighting
Correlation Coefficient (r ²)	> 0.995

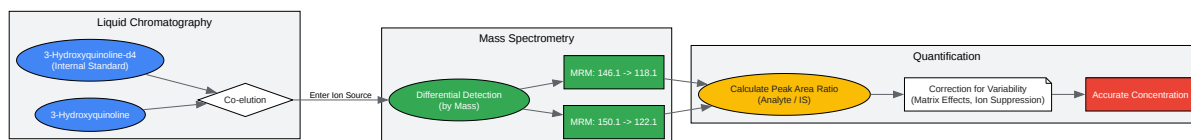
Accuracy and Precision

The intra- and inter-day accuracy and precision were evaluated using Quality Control (QC) samples at four concentration levels: Lower Limit of Quantification (LLOQ), Low (LQC), Medium (MQC), and High (HQC).

QC Level	Nominal Conc. (ng/mL)	Intra-Day Precision (%CV)	Intra-Day Accuracy (%)	Inter-Day Precision (%CV)	Inter-Day Accuracy (%)
LLOQ	1.0	≤ 8.5	95.2 - 104.5	≤ 9.2	96.1 - 103.8
LQC	3.0	≤ 6.1	97.3 - 102.1	≤ 7.5	98.0 - 101.5
MQC	100	≤ 4.5	98.5 - 101.2	≤ 5.8	99.1 - 100.8
HQC	1600	≤ 3.8	99.1 - 100.5	≤ 4.9	99.5 - 100.2

Visualized Workflows





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